

# Personal protective equipment for handling 4-Bromo-3-methylbenzenesulfonyl chloride

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## Compound of Interest

Compound Name: 4-Bromo-3-methylbenzenesulfonyl chloride

Cat. No.: B1333808

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## Essential Safety and Handling Guide for 4-Bromo-3-methylbenzenesulfonyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **4-Bromo-3-methylbenzenesulfonyl chloride** (CAS No. 72256-93-0). Adherence to these procedures is essential for ensuring laboratory safety and procedural accuracy.

### 1. Hazard Identification and Personal Protective Equipment (PPE)

**4-Bromo-3-methylbenzenesulfonyl chloride** is a corrosive solid that causes severe skin burns and eye damage and may cause respiratory irritation.<sup>[1][2]</sup> It is also moisture-sensitive and liberates toxic gas upon contact with water.<sup>[1][2]</sup> Therefore, stringent adherence to PPE protocols is mandatory.

Required Personal Protective Equipment:

Protection Type	Specification	Rationale
Eye Protection	Tight-sealing safety goggles and a face shield.	Protects against dust particles and chemical splashes that can cause severe eye damage or blindness.[1]
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).	Prevents skin contact, which can cause severe burns.[1][3]
Respiratory Protection	A NIOSH/MSHA-approved respirator with a particulate filter (e.g., N95) is necessary.	Protects against inhalation of dust, which can cause respiratory irritation.[1][2]
Body Protection	A lab coat, long pants, and closed-toe shoes are the minimum requirements. Chemical-resistant clothing may be necessary for larger quantities.	Protects the skin from accidental contact and spills. [3][4]

## 2. Safe Handling and Storage Protocol

### Engineering Controls:

- Always handle **4-Bromo-3-methylbenzenesulfonyl chloride** in a certified chemical fume hood to minimize inhalation exposure.[1][2]
- Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the handling area.[1]

### Handling Procedures:

- Preparation: Before handling, ensure all required PPE is correctly worn. Prepare all necessary equipment and reagents to minimize the duration of handling.
- Dispensing: Carefully weigh and dispense the solid chemical, avoiding the generation of dust.[4] Use non-sparking tools.[4]

- **Reaction Setup:** If used in a reaction, add it slowly to the reaction mixture. Be aware that it is incompatible with strong oxidizing agents, strong acids, and strong bases.[1]
- **Moisture Sensitivity:** This compound is moisture-sensitive and should be handled under a dry, inert atmosphere (e.g., nitrogen or argon) to prevent decomposition and the release of toxic gases.[1][2]

#### Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[1][4]
- The storage area should be designated for corrosive materials.[1]
- Keep away from water and moisture.[1][2]

### 3. Emergency and First Aid Procedures

Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[1][5]
Skin Contact	Immediately remove all contaminated clothing. Flush the affected skin with copious amounts of water for at least 15 minutes. Seek immediate medical attention.[1][3]
Eye Contact	Immediately flush the eyes with large amounts of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do so. Seek immediate medical attention.[1][3]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][3]

#### 4. Spill and Disposal Plan

##### Spill Response:

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Wearing appropriate PPE, cover the spill with a dry, inert absorbent material such as sand or vermiculite. Do not use water.[\[5\]](#)
- Collect: Carefully sweep or scoop the absorbed material into a labeled, sealed container for hazardous waste disposal.[\[4\]](#)[\[5\]](#)
- Decontaminate: Clean the spill area with a suitable solvent, followed by soap and water, collecting all cleaning materials for disposal as hazardous waste.

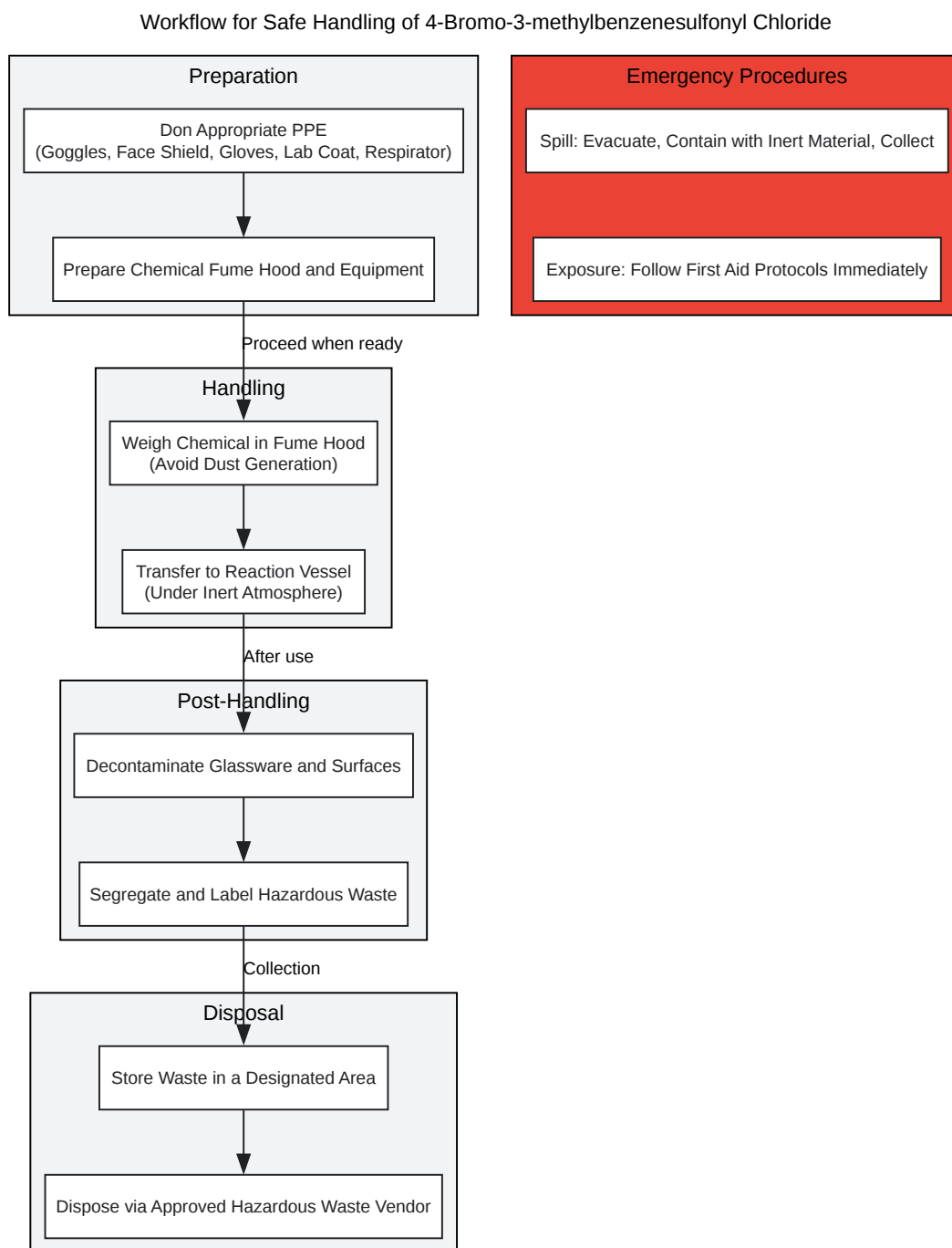
##### Disposal:

- All waste containing **4-Bromo-3-methylbenzenesulfonyl chloride** must be disposed of as hazardous waste.
- Dispose of the chemical and its container in accordance with local, state, and federal regulations at an approved waste disposal plant.[\[1\]](#)

#### 5. Chemical and Physical Properties

Property	Value
CAS Number	72256-93-0 <a href="#">[1]</a>
Molecular Formula	C7H6BrClO2S <a href="#">[5]</a>
Molecular Weight	269.55 g/mol <a href="#">[5]</a>
Appearance	Solid
Melting Point	57-61 °C <a href="#">[6]</a>

## Experimental Workflow and Safety Diagram

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Caption: Workflow for the safe handling of **4-Bromo-3-methylbenzenesulfonyl chloride**.

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